

# Application Notes and Protocols for Surface Treatment with Acetic Acid/HCl Solutions

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## Compound of Interest

Compound Name: Acetic acid hydrochloride

Cat. No.: B16337935

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Audience: Researchers, scientists, and drug development professionals.

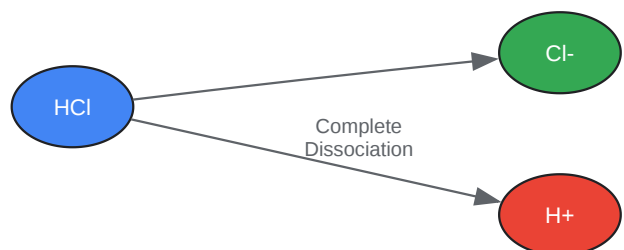
These application notes provide detailed protocols for the use of acetic acid and hydrochloric acid solutions for cleaning and etching various surfaces. The information is intended to guide laboratory professionals in achieving consistent and reliable surface modification for research and development applications.

## Chemical Interaction and Principles

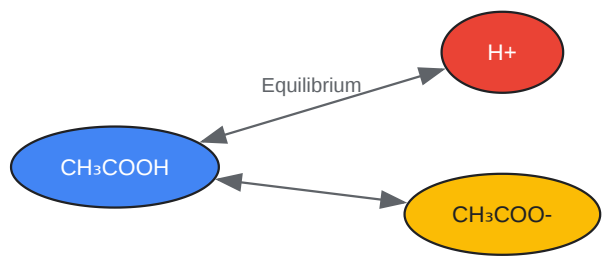
Acetic acid ( $\text{CH}_3\text{COOH}$ ) is a weak acid, while hydrochloric acid (HCl) is a strong acid. In an aqueous solution, they do not react in a traditional sense. However, the presence of the strong acid (HCl), which fully dissociates, suppresses the ionization of the weak acid (acetic acid) due to the common ion effect.<sup>[1][2][3]</sup> This principle is important to consider when preparing and using these solutions for surface treatments.

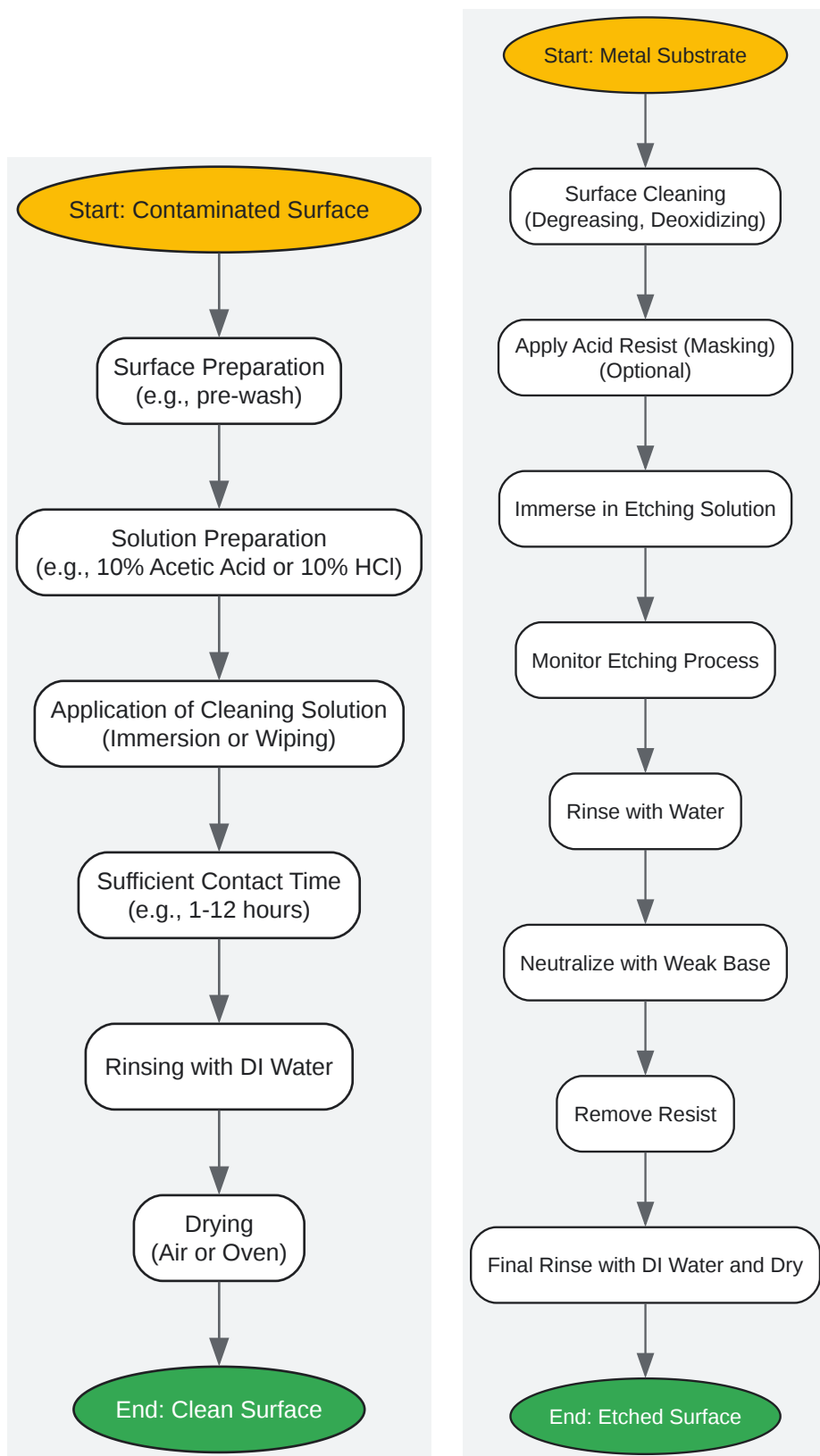
Increased  $[H^+]$  from HCl shifts acetic acid equilibrium to the left, suppressing its ionization.

### Hydrochloric Acid (Strong Acid)



### Acetic Acid (Weak Acid)





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## References

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